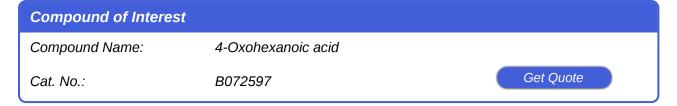


Personal protective equipment for handling 4-Oxohexanoic acid

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Essential Safety and Handling Guide for 4-Oxohexanoic Acid

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling chemicals like **4-Oxohexanoic acid**. This guide provides immediate, essential safety protocols, operational plans for handling, and disposal procedures to foster a secure research environment.

Chemical Profile and Hazards

4-Oxohexanoic acid (CAS No. 1117-74-4) is a carboxylic acid containing a ketone group.[1] It is classified as harmful if swallowed and causes serious eye irritation.[2][3] It is typically a colorless to pale yellow liquid with a distinct odor and is soluble in water and organic solvents. [1]

Quantitative Data Summary

A clear understanding of the physical and chemical properties of **4-Oxohexanoic acid** is crucial for its safe handling.



Property	Value	
Molecular Formula	C6H10O3	
Molecular Weight	130.14 g/mol [2]	
Appearance	Colorless to pale yellow liquid[1]	
GHS Hazard Class	Acute toxicity, Oral (Category 4), Serious eye irritation (Category 2A)[2][3]	
Hazard Statements	H302: Harmful if swallowed, H319: Causes serious eye irritation[3]	

Personal Protective Equipment (PPE)

The selection of appropriate PPE is the first line of defense against chemical exposure. The following table outlines the recommended PPE for handling **4-Oxohexanoic acid**, categorized by the scale of the operation.

Equipment	Small-Scale Operations (e.g., benchtop)	Large-Scale Operations (e.g., pilot plant)
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene)	Double-gloving with chemical- resistant gloves (e.g., butyl rubber, Viton™)
Eye Protection	Safety glasses with side shields or chemical splash goggles	Chemical splash goggles and a face shield[4]
Body Protection	Laboratory coat	Chemical-resistant apron or coveralls over a lab coat
Respiratory Protection	Work in a well-ventilated area or a chemical fume hood	A full-face air-purifying respirator may be necessary if ventilation is inadequate[5]
Footwear	Closed-toe shoes	Chemical-resistant, steel-toe boots



Operational Plan: Step-by-Step Handling

Adherence to a strict operational plan minimizes the risk of exposure and accidents.

- 1. Preparation and Engineering Controls:
- Ensure a calibrated and certified chemical fume hood is readily available for all manipulations.
- Keep the container of **4-Oxohexanoic acid** tightly closed when not in use.
- Store the chemical in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents, strong acids, and bases.[6]
- Confirm that an emergency eyewash station and safety shower are easily accessible.
- 2. Handling the Compound:
- Don the appropriate PPE as detailed in the table above before handling the chemical.
- Use only non-sparking tools when opening or transferring 4-Oxohexanoic acid.
- Avoid direct contact with skin and eyes, and prevent inhalation of vapors.
- When transferring, pour slowly to minimize splashing.
- 3. In Case of Exposure:
- Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove any contaminated clothing and launder it before reuse. Seek medical attention if skin irritation develops.[5]
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids. Remove contact lenses if present and easy to do so. Continue rinsing and seek immediate medical attention.[3]
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. If the person is not breathing, give artificial respiration. Seek medical attention.[5]



• Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[3][6]

Chemical Spill Workflow

In the event of a spill, a clear and immediate response is critical. The following diagram outlines the necessary steps to safely manage a **4-Oxohexanoic acid** spill.

Caption: Workflow for Safely Managing a **4-Oxohexanoic Acid** Spill.

Disposal Plan

Proper disposal of **4-Oxohexanoic acid** and any contaminated materials is crucial to prevent environmental harm and ensure regulatory compliance.

- 1. Waste Collection:
- Collect all waste containing 4-Oxohexanoic acid, including contaminated absorbent materials, in a dedicated, properly labeled, and sealed container.
- 2. Neutralization:
- If permissible by local regulations and your institution's safety protocols, neutralize the waste material. Slowly add a suitable base, such as sodium bicarbonate, to the acidic waste until the pH is neutral (pH 7).[7] This should be done in a fume hood with appropriate PPE.
- 3. Storage:
- Store the sealed waste container in a designated, well-ventilated hazardous waste storage area, away from incompatible materials.
- 4. Disposal:
- Dispose of the hazardous waste through a licensed chemical waste disposal company.[5] Do not pour **4-Oxohexanoic acid** down the drain.
- Contaminated containers should be triple-rinsed (or the equivalent) and can then be offered for recycling or reconditioning, or punctured to prevent reuse and disposed of in a sanitary



landfill if regulations allow.[5]

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